

In-Depth Technical Guide to 4-Methyl-2-vinylpyridine (CAS 13959-34-7)

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Compound of Interest

Compound Name: 4-Methyl-2-vinylpyridine

Cat. No.: B081776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methyl-2-vinylpyridine** (CAS 13959-34-7), a pyridine derivative with applications in polymer chemistry and as a synthetic intermediate. This document details its physicochemical properties, synthesis, and characterization, presenting data in a clear and accessible format for scientific and research applications.

Core Characterization of 4-Methyl-2-vinylpyridine

4-Methyl-2-vinylpyridine, also known as 2-ethenyl-4-methylpyridine, is a chemical compound with the molecular formula C₈H₉N.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-2-vinylpyridine** is presented in the table below. This data is essential for its handling, application in synthesis, and for analytical method development.

Property	Value	Reference
CAS Number	13959-34-7	
Molecular Formula	C ₈ H ₉ N	
Molecular Weight	119.16 g/mol	
Appearance	Not explicitly stated, but related vinylpyridines are colorless to yellow or brown liquids.	[1]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in organic solvents.	[1]

Synthesis of 4-Methyl-2-vinylpyridine

The primary synthetic route to **4-Methyl-2-vinylpyridine** involves the condensation of 4-methylpyridine (γ -picoline) with formaldehyde, followed by dehydration. While a detailed, peer-reviewed experimental protocol for this specific molecule is not readily available in the searched literature, a general procedure can be inferred from patents describing the production of vinylpyridines.

Experimental Protocol: General Synthesis of Vinylpyridines

This protocol is a generalized procedure based on the synthesis of related vinylpyridine compounds and should be adapted and optimized for the specific synthesis of **4-Methyl-2-vinylpyridine**.

Materials:

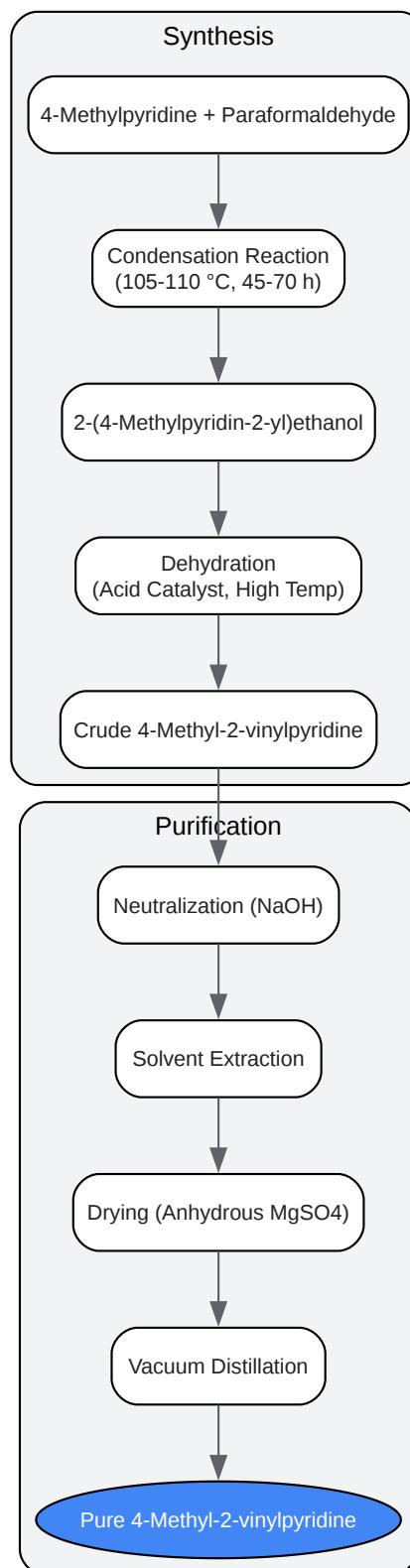
- 4-Methylpyridine (γ -picoline)
- Paraformaldehyde

- Dehydration catalyst (e.g., strong acid)
- Inhibitor (e.g., p-tert-Butylcatechol) to prevent polymerization
- Organic solvent (e.g., toluene)
- Sodium hydroxide solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Condensation: In a reaction vessel equipped with a stirrer, thermometer, and condenser, charge 4-methylpyridine and paraformaldehyde. The molar ratio of 4-methylpyridine to formaldehyde is a critical parameter and should be optimized.
- The reaction is typically carried out at elevated temperatures, for instance, between 105 to 110 °C, for an extended period (e.g., 45-70 hours)[2].
- Dehydration: The intermediate hydroxyethylpyridine is then dehydrated. This can be achieved in the presence of a strong acid catalyst at a higher temperature.
- Work-up and Purification:
 - After cooling, the reaction mixture is neutralized with a base, such as sodium hydroxide solution.
 - The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent.
 - The combined organic layers are washed with brine and dried over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
 - The solvent is removed under reduced pressure.
 - The crude product is then purified by vacuum distillation to yield **4-Methyl-2-vinylpyridine**.

Logical Workflow for Synthesis and Purification:

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Caption: Synthetic and purification workflow for **4-Methyl-2-vinylpyridine**.

Analytical Characterization

A comprehensive characterization of **4-Methyl-2-vinylpyridine** is crucial to confirm its identity and purity. The following are the expected analytical data based on the characterization of structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl, vinyl, and pyridine ring protons. The chemical shifts (δ) will be influenced by the positions of the substituents on the pyridine ring.

¹³C NMR: The carbon NMR spectrum will provide information on the number and types of carbon atoms in the molecule. The chemical shifts for the carbons in the pyridine ring, the vinyl group, and the methyl group will be distinct.

Mass Spectrometry (MS)

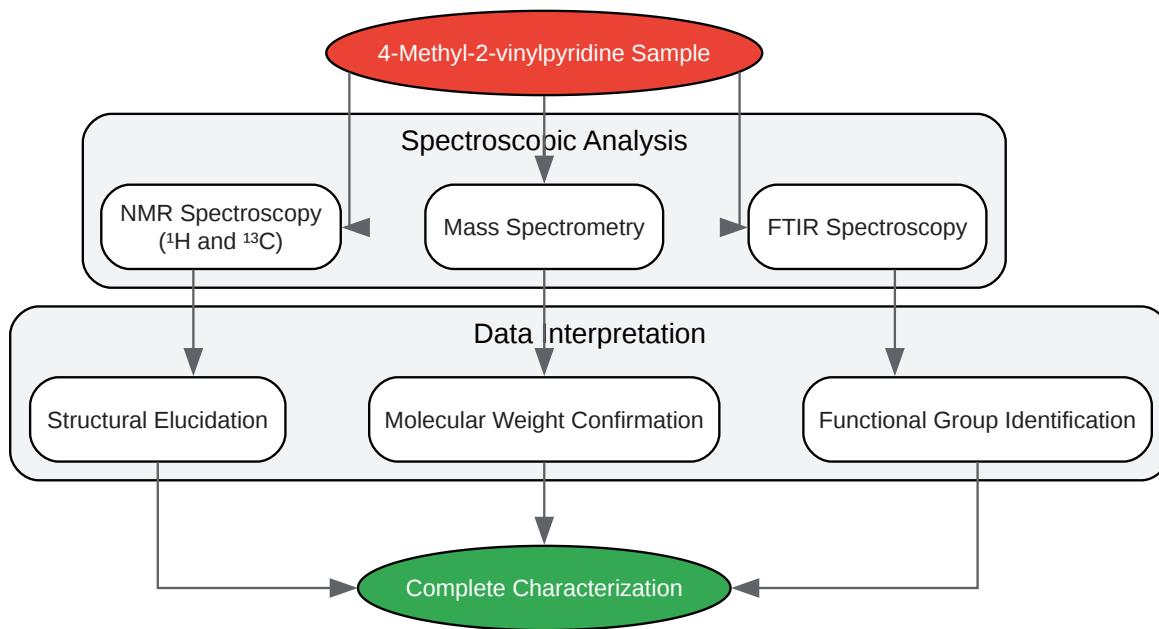
Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern can provide additional structural information. For **4-Methyl-2-vinylpyridine**, the molecular ion peak (M^+) is expected at m/z 119.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum will show characteristic absorption bands for the functional groups present in the molecule. Key expected vibrational modes include:

- C-H stretching vibrations of the aromatic ring and vinyl group.
- C=C and C=N stretching vibrations of the pyridine ring and vinyl group.^[3]
- C-H bending vibrations.

Experimental Workflow for Characterization:



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Caption: Workflow for the analytical characterization of **4-Methyl-2-vinylpyridine**.

Biological Activity

The direct biological activity of **4-Methyl-2-vinylpyridine** is not well-documented in the available literature. However, polymers derived from the related compound 4-vinylpyridine have shown antimicrobial properties. Quaternized polymers of 4-vinylpyridine have demonstrated antibacterial activity against bacteria such as *Staphylococcus aureus*.^[4] Additionally, an iron (III) complex with 4-vinyl pyridine has been reported to exhibit some antitumor activity against HCT-116 cells. It is plausible that **4-Methyl-2-vinylpyridine** could serve as a monomer for polymers with potential biological activities. Further research is needed to investigate the specific biological effects of **4-Methyl-2-vinylpyridine** and its derivatives.

Safety Information

Based on the Safety Data Sheet (SDS) for **4-Methyl-2-vinylpyridine**, the compound should be handled with care. Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be followed. It is advised to work in a

well-ventilated area. For detailed safety information, refer to the specific Safety Data Sheet provided by the supplier.

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References

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